

Safety and Handling of 2-(Bromomethyl)benzonitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzonitrile

Cat. No.: B057715

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling **2-(Bromomethyl)benzonitrile**. All laboratory work should be conducted by trained professionals in a controlled environment with appropriate safety measures in place.

Introduction

2-(Bromomethyl)benzonitrile, also known as α -bromo-o-tolunitrile or 2-cyanobenzyl bromide, is a versatile reagent in organic synthesis, notably as a key intermediate in the production of various pharmaceuticals.^[1] Its utility in the synthesis of compounds like alogliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor for type 2 diabetes, underscores its importance in drug development.^{[1][2]} However, its chemical reactivity also necessitates a thorough understanding of its hazards and the implementation of stringent safety protocols to ensure the well-being of laboratory personnel.

This technical guide provides a comprehensive overview of the safety and handling procedures for **2-(Bromomethyl)benzonitrile**, including its physicochemical properties, hazards, emergency procedures, and best practices for its use in a research and development setting.

Physicochemical and Hazard Information

A clear understanding of the physical, chemical, and hazardous properties of **2-(Bromomethyl)benzonitrile** is fundamental to its safe handling.

Physical and Chemical Properties

Property	Value	References
Chemical Formula	C ₈ H ₆ BrN	[3]
Molecular Weight	196.04 g/mol	[3]
Appearance	White to off-white or beige crystalline solid/powder	[4]
Melting Point	72-74 °C (lit.)	[5][6]
Boiling Point	111 °C at 1.5 mmHg	[7]
Solubility	No data available	[4]
Vapor Pressure	No data available	[4]
Density	No data available	

Hazard Identification and Classification

2-(Bromomethyl)benzonitrile is classified as a hazardous substance, primarily due to its corrosive nature.[4][8]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[5][8]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.
Acute Toxicity, Oral (potential)	Category 4 (Note: GHS classification from some sources indicates a potential for this hazard)	H302: Harmful if swallowed.[3]

Signal Word: Danger[5][8]

Hazard Pictograms:

- GHS05: Corrosion[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **2-(Bromomethyl)benzonitrile**.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.[9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. An apron or additional protective clothing may be necessary for larger quantities or when there is a risk of splashing.[9]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used when handling the powder outside of a fume hood or when engineering controls are insufficient.

Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial for minimizing risks.

Handling

- Engineering Controls: All work with **2-(Bromomethyl)benzonitrile** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[10]
- Procedural Controls:
 - Avoid the generation of dust.

- Do not breathe dust or vapors.[4]
- Avoid contact with skin, eyes, and clothing.[8]
- Wash hands thoroughly after handling.[4]
- When mixing, always add the corrosive solid to the liquid slowly.[9]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Incompatibilities: Keep away from strong bases, alcohols, amines, and metals.[4]
- Segregation: Store separately from incompatible materials.[10]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **2-(Bromomethyl)benzonitrile**.

First-Aid Measures

General Advice: Move the victim to fresh air and call for immediate medical attention. Provide the Safety Data Sheet to the responding medical personnel.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [4] [8]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [4] [8]
Eye Contact	Immediately rinse the eyes cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [8]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. If the person is conscious, give them two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[11\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[\[11\]](#)
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with the substance and its combustion products.[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment (see Section 3). Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup:
 - For solid spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.^[4]
 - Clean the spill area thoroughly with a suitable decontamination solution.
 - Dispose of contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Experimental Protocols

The following sections provide generalized experimental protocols for the safe use of **2-(Bromomethyl)benzonitrile** in a common synthetic application and a standard decontamination procedure.

Synthesis of a Key Intermediate for Alogliptin

2-(Bromomethyl)benzonitrile is a crucial starting material in the synthesis of alogliptin. The following is a representative, generalized protocol for the alkylation of 6-chlorouracil.^{[2][12]}

Disclaimer: This protocol is for informational purposes only. Researchers must adapt it based on their specific laboratory conditions and consult relevant literature for detailed procedures.

Objective: To synthesize 2-((6-chloro-2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)methyl)benzonitrile.

Materials:

- 6-Chlorouracil
- **2-(Bromomethyl)benzonitrile**

- Sodium hydride (NaH)
- Lithium bromide (LiBr)
- Dimethylformamide (DMF)
- Ethyl acetate
- Anhydrous sodium sulfate
- Water

Procedure:

- **Reaction Setup:** In a chemical fume hood, add a solution of 6-chlorouracil in DMF to a flask equipped with a stirrer.
- **Addition of Base and Salt:** Carefully add sodium hydride and lithium bromide to the reaction mixture.
- **Alkylation:** Add **2-(Bromomethyl)benzonitrile** to the mixture.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress using a suitable analytical technique, such as thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully quench the reaction by adding water.
- **Extraction:** Extract the product into an organic solvent like ethyl acetate.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude product may be purified by recrystallization or column chromatography.

Laboratory Decontamination Procedure for Spills

This protocol outlines the general steps for decontaminating a laboratory surface after a small spill of solid **2-(Bromomethyl)benzonitrile**.

Materials:

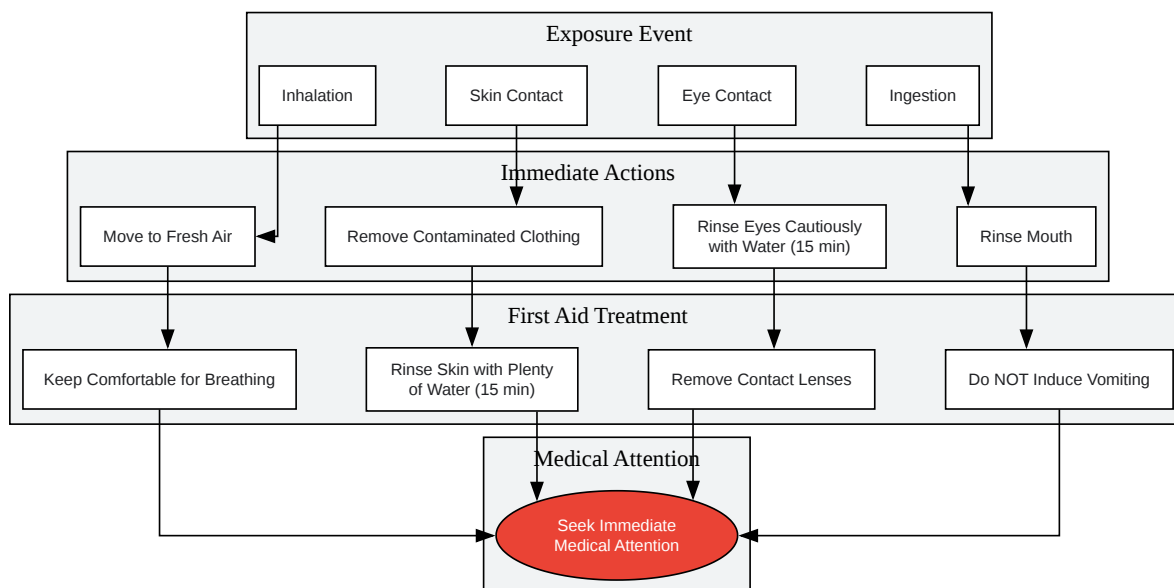
- Absorbent pads
- Appropriate decontaminating solution (e.g., a solution of sodium bicarbonate for neutralization, followed by soap and water)
- Hazardous waste container
- Personal Protective Equipment (as specified in Section 3)

Procedure:

- **Ensure Safety:** Evacuate non-essential personnel from the area. Ensure proper ventilation.
- **Containment:** If it is a powder, carefully cover the spill with absorbent pads to prevent further dispersal.
- **Cleanup:** Carefully sweep the solid material and absorbent pads into a labeled hazardous waste container.
- **Decontamination:**
 - Wipe the spill area with a cloth soaked in a sodium bicarbonate solution to neutralize any acidic byproducts.
 - Follow with a thorough cleaning using soap and water.
 - Wipe the area with a clean, wet cloth to remove any residual cleaning agents.
- **Waste Disposal:** Dispose of all contaminated materials (gloves, absorbent pads, etc.) in the designated hazardous waste container.
- **Final Steps:** Remove and decontaminate or dispose of PPE. Wash hands thoroughly.

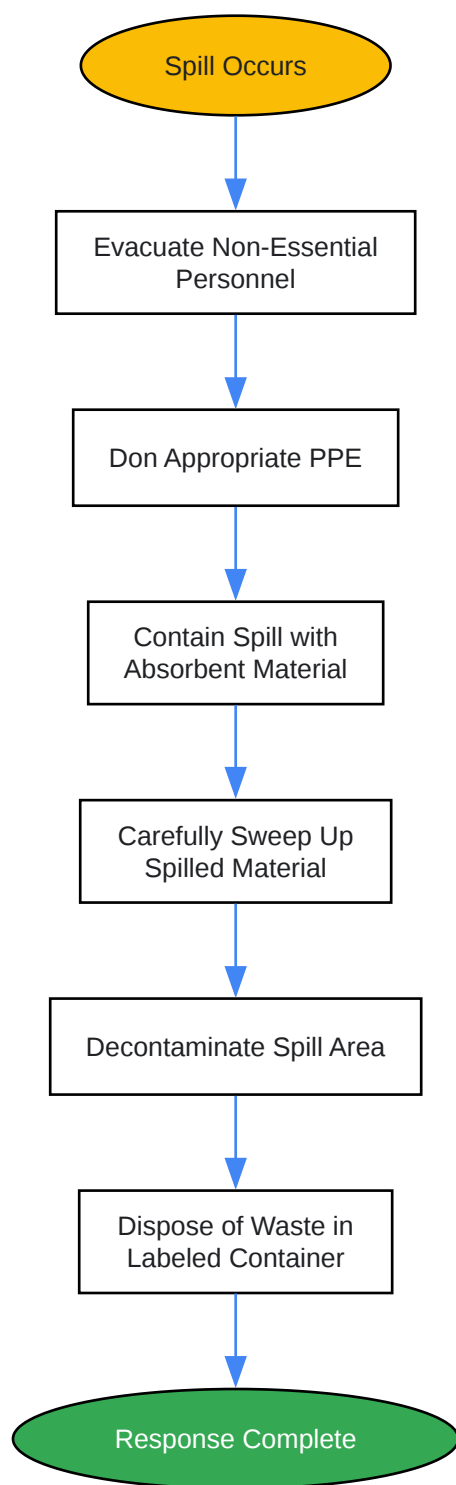
Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe handling of **2-(Bromomethyl)benzonitrile**.



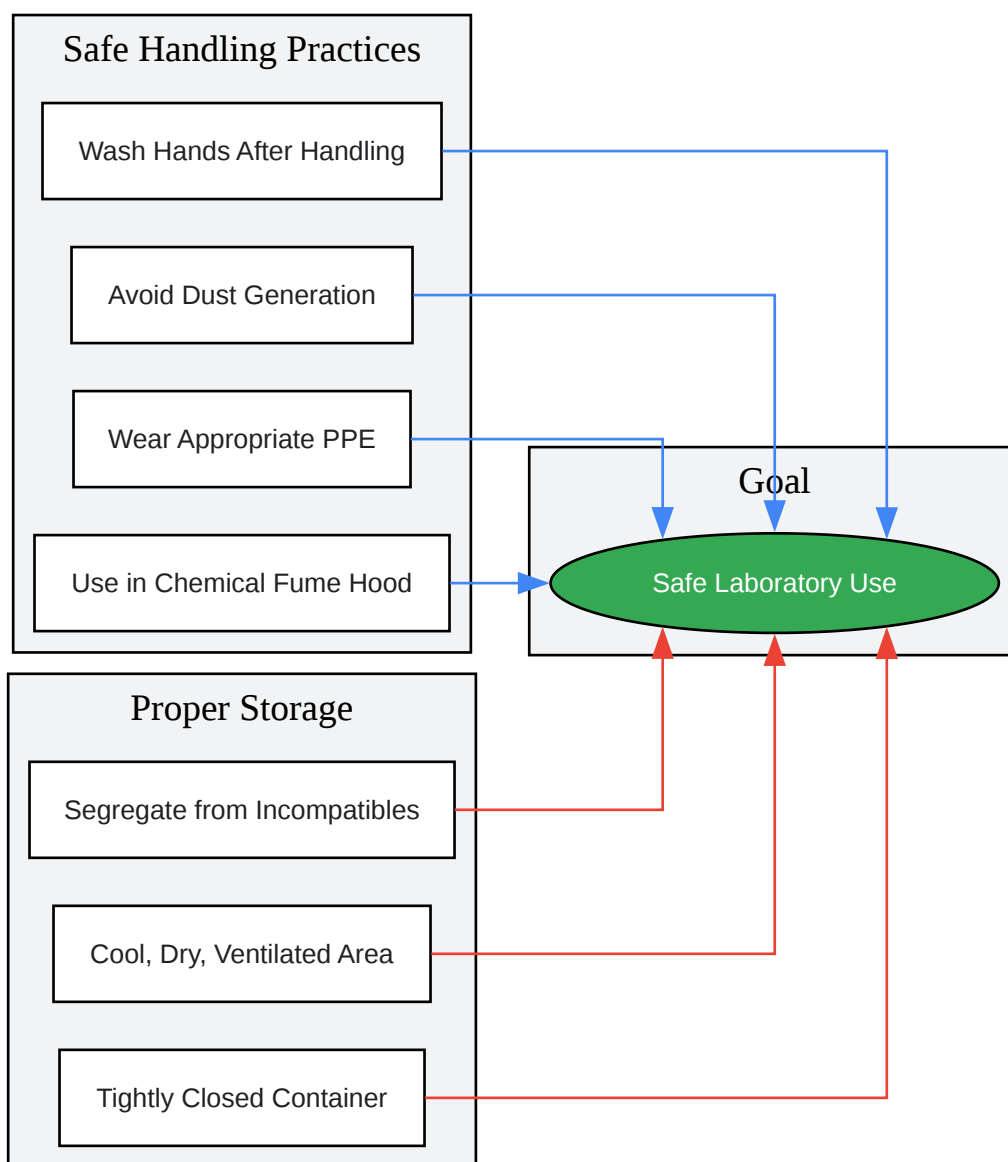
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Caption: Emergency first-aid workflow for exposure to **2-(Bromomethyl)benzonitrile**.



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Caption: Workflow for responding to an accidental spill of **2-(Bromomethyl)benzonitrile**.



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Caption: Logical relationship of safe handling and storage practices for **2-(Bromomethyl)benzonitrile**.

Conclusion

2-(Bromomethyl)benzonitrile is a valuable reagent in pharmaceutical synthesis, but its corrosive nature demands rigorous adherence to safety protocols. By understanding its hazards, utilizing appropriate personal protective equipment, following safe handling and storage procedures, and being prepared for emergencies, researchers can mitigate the risks

associated with its use. This guide serves as a foundational resource to promote a culture of safety in the laboratory and ensure the well-being of all personnel working with this compound.

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References

- 1. 2-Cyanobenzyl bromide | 22115-41-9 [chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- 3. 2-(Bromomethyl)benzonitrile | C₈H₆BrN | CID 89599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. 2-(Bromomethyl)benzonitrile = 97 22115-41-9 [sigmaaldrich.com]
- 6. 2-(Bromomethyl)benzonitrile = 97 22115-41-9 [sigmaaldrich.com]
- 7. 22115-41-9 Cas No. | 2-(Bromomethyl)benzonitrile | Apollo [store.apolloscientific.co.uk]
- 8. aksci.com [aksci.com]
- 9. Corrosive Chemicals | Laboratory Safety | Safety | Department of Environmental Health and Safety | Brandeis University [brandeis.edu]
- 10. ehs.stanford.edu [ehs.stanford.edu]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. benchchem.com [benchchem.com]
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